

# Technical Support Center: Heliosit® Orthodontic Bonding

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## Compound of Interest

Compound Name: *Heliosit*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during the application of **Heliosit®** Orthodontic bonding agent. The information is intended for researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

Q1: What is **Heliosit®** Orthodontic?

**Heliosit®** Orthodontic is a light-curing, single-component bonding material used for orthodontic brackets.<sup>[1][2]</sup> It is highly translucent, which facilitates a thorough cure when exposed to polymerization light.<sup>[3][4][5]</sup> The material is composed of a monomer matrix including urethane dimethacrylate, Bis-GMA, and decandiol dimethacrylate (85 wt%), filled with highly dispersed silicon dioxide (14 wt%), and also contains catalysts and stabilizers (1 wt%).<sup>[1][6]</sup>

Q2: What is the recommended application procedure for **Heliosit®** Orthodontic?

The general application steps are as follows:

- Clean the enamel surface: Thoroughly clean the tooth surface.<sup>[1][6]</sup>
- Isolate the tooth: Use cotton rolls and air to isolate the tooth from moisture.<sup>[1][5][6]</sup>
- Etch the enamel: Apply a 37% phosphoric acid etchant (e.g., Total Etch) for 30 to 60 seconds.<sup>[1][3][6]</sup> The etched surface should have a chalky white appearance.<sup>[1][6]</sup> If not, re-

etch for another 30 seconds.[1][6]

- Rinse and dry: Thoroughly rinse the etched surface with water and dry it completely.[1][6]
- Apply **Heliosit®** Orthodontic: Apply the bonding agent to the base of the bracket.[1][6]
- Position the bracket: Place the bracket on the tooth surface and position it as desired.[1][6]
- Light cure: Light cure the adhesive to fix the bracket in place. The manufacturer recommends curing for 20 seconds from the cervical aspect, followed by another 20 seconds from the incisal aspect for complete polymerization.[6]

Q3: What are the typical bond strength values for **Heliosit®** Orthodontic?

The manufacturer states the bond strength on etched enamel is 10 MPa for ceramic brackets and 12 MPa for metal brackets.[7] Flexural strength is reported at 80 MPa.[7] Clinical studies have found its bond strength to be clinically acceptable, generally falling within the range of 5.9 to 7.8 MPa required for successful bonding.[8]

Q4: Does **Heliosit®** Orthodontic require a separate bonding primer?

No, **Heliosit®** Orthodontic is designed to be used without an intermediate bonding resin due to its low filler content and flowable nature.[8]

## Troubleshooting Guide

This guide addresses common problems that may lead to bonding failure with **Heliosit®** Orthodontic.

Problem: Bracket debonds shortly after placement (within 24 hours).

Potential Cause	Recommended Action
Inadequate Enamel Etching	Ensure the enamel surface has a uniform, chalky-white appearance after etching.[1][6] If not, re-etch for an additional 30 seconds. Heavily fluoridated enamel may require a longer etching time.[1][6]
Moisture or Saliva Contamination	Meticulous isolation is critical.[5] If the etched surface becomes contaminated with saliva, re-etch for 30 seconds.[1][6] Studies show that saliva contamination can significantly reduce bond strength.[9][10][11]
Incomplete Curing	Verify the output of your curing light and ensure the light guide is clean.[12] Follow the recommended curing time and position the light guide as close as possible to the bracket. The manufacturer suggests a two-step curing process (cervical and incisal) for complete polymerization.[6] Insufficient light intensity or time can lead to a significant decrease in bond strength.[13][14][15]
Incorrect Bracket Preparation	Ensure that metal and ceramic brackets are pre-treated according to the manufacturer's instructions before applying Heliosit® Orthodontic.[2][3]

Problem: Bracket fails later in treatment.

Potential Cause	Recommended Action
High Masticatory Forces	Evaluate the patient's bite for any occlusal interferences with the brackets, especially on posterior teeth. <a href="#">[12]</a> Bite-opening mechanics may be necessary.
Patient Habits	Counsel the patient on avoiding hard, sticky foods and habits like chewing on pens or ice, which can lead to bond failure. <a href="#">[16]</a>
Material Fatigue	While less common, material fatigue can occur over time. If a specific batch of adhesive is associated with multiple failures, consider using a new batch.

## Data Presentation

Table 1: Shear Bond Strength of **Heliosit®** Orthodontic in Comparison to Other Adhesives (in vitro)

Adhesive	Mean Shear Bond Strength (MPa)	Standard Deviation (MPa)	Study
Heliosit® Orthodontic	7.3	-	<a href="#">[7]</a>
Heliosit® Orthodontic	-	-	<a href="#">[17]</a>
Transbond XT	12.71	-	<a href="#">[7]</a>
Transbond XT	-	-	<a href="#">[17]</a>
Enlight	-	-	<a href="#">[17]</a>
Orthofix	-	-	<a href="#">[17]</a>

Note: Direct comparison between studies can be challenging due to variations in testing protocols.

Table 2: Influence of Curing Time and Intensity on Shear Bond Strength (General Orthodontic Adhesive)

Curing Intensity (mW/cm <sup>2</sup> )	Curing Time (seconds)	Mean Shear Bond Strength (MPa)
1000	1	6.4
1000	3	9.9
1000	5	12.6
1600	1	11.2
1600	3	14.1
1600	5	14.3
2300	1	13.1
2300	3	16.2
2300	5	18.5

Data adapted from a study on a general orthodontic adhesive and may not be specific to **Heliosit®** Orthodontic.[\[13\]](#)[\[14\]](#)

## Experimental Protocols

Protocol: In Vitro Shear Bond Strength (SBS) Testing of **Heliosit®** Orthodontic

1. Objective: To determine the shear bond strength of orthodontic brackets bonded to enamel using **Heliosit®** Orthodontic.

2. Materials:

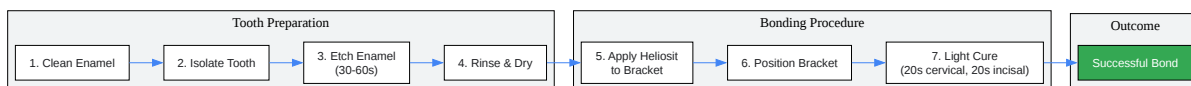
- Extracted human premolars (stored in distilled water)
- **Heliosit®** Orthodontic adhesive
- Orthodontic brackets (e.g., stainless steel premolar brackets)
- 37% Phosphoric acid etching gel
- Pumice slurry

- Mounting acrylic
- Universal testing machine (e.g., Instron) with a shear testing attachment
- LED curing light
- Stereomicroscope

### 3. Methodology:

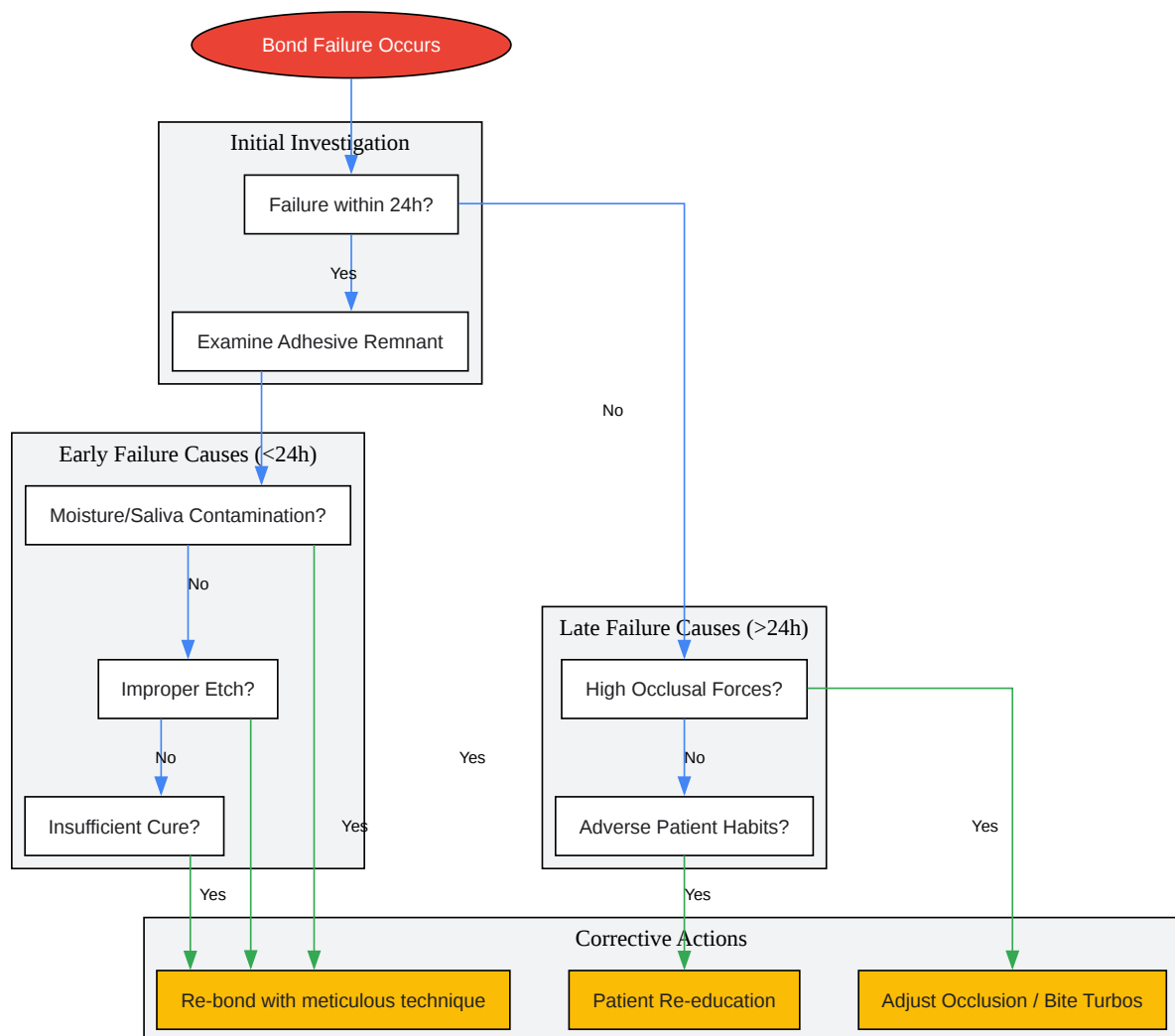
- Tooth Preparation:
  - Clean the buccal surface of each tooth with a pumice slurry and rinse thoroughly.
  - Embed the root of each tooth in acrylic resin, ensuring the buccal surface is parallel to the base of the mold.
- Bonding Procedure:
  - Etch the buccal enamel surface with 37% phosphoric acid for 30 seconds.
  - Rinse the etched surface with water for 15 seconds and dry with oil-free air until a chalky-white appearance is observed.
  - Apply a thin layer of **Heliosit®** Orthodontic to the base of the bracket.
  - Firmly press the bracket onto the center of the etched enamel surface.
  - Remove any excess adhesive from the bracket margins with a scaler.
  - Light cure the adhesive for 40 seconds (20 seconds from the mesial and 20 seconds from the distal aspect).
- Storage:
  - Store the bonded specimens in distilled water at 37°C for 24 hours.[\[18\]](#)
- Shear Bond Strength Testing:
  - Mount the specimen in the universal testing machine.
  - Apply a shear force to the bracket-tooth interface at a crosshead speed of 0.5 mm/min until failure occurs.[\[8\]](#)[\[16\]](#)[\[18\]](#)
  - Record the force at which debonding occurs (in Newtons).
- Data Calculation:
  - Calculate the shear bond strength in megapascals (MPa) by dividing the failure load (N) by the bracket base area (mm<sup>2</sup>).
- Adhesive Remnant Index (ARI) Scoring:
  - Examine the debonded enamel surface and the bracket base under a stereomicroscope at 20x magnification.[\[18\]](#)
  - Score the amount of adhesive remaining on the tooth surface using the ARI scale (0 = no adhesive left; 1 = less than half left; 2 = more than half left; 3 = all adhesive left).[\[18\]](#)

## Visualizations



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Caption: Workflow for **Heliosit®** Orthodontic Application.



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Caption: Troubleshooting Logic for Orthodontic Bond Failure.



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